

A Technical Guide to Palmitic Acid-d31: Commercial Availability, Purity, and Experimental Applications

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Compound of Interest

Compound Name: *Palmitic acid-d31*

Cat. No.: *B154748*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **palmitic acid-d31**, a deuterated stable isotope-labeled fatty acid crucial for a range of research applications. This document details its commercial suppliers, typical purity levels, and provides foundational experimental protocols for its use as an internal standard in mass spectrometry-based lipidomics. Furthermore, it visualizes a key signaling pathway involving palmitic acid and a general experimental workflow for its application.

Commercial Suppliers and Purity of Palmitic Acid-d31

Palmitic acid-d31 is readily available from several commercial suppliers, catering to the needs of the research community. The purity of these products is a critical factor for their successful application, particularly in quantitative studies. The table below summarizes the offerings from prominent suppliers. Purity is typically reported in two forms: isotopic purity, which indicates the percentage of molecules that are fully deuterated, and chemical purity, which assesses the presence of other non-palmitic acid contaminants.

Supplier	Catalog Number (Example)	Isotopic Purity (atom % D)	Chemical Purity	Notes
Cayman Chemical	16497	≥99% deuterated forms (d1-d31)	≥98%	Offered as a crystalline solid. Intended for use as an internal standard for GC- or LC-MS. [1] [2]
Sigma-Aldrich (Merck)	68277	≥98 atom % D	≥98.5% (GC)	Available as an analytical standard. [3] [4]
Cambridge Isotope Laboratories, Inc.	DLM-215	98%	98%	Applications in lipidomics, metabolism, and metabolomics.
MedChemExpress	HY-N0830S2	Not explicitly stated	99.56%	Deuterium labeled palmitic acid. [5]
BroadPharm	BP-21039	Not explicitly stated	Not explicitly stated	Used as a reference to quantifiably measure palmitic acid using techniques like GC or LC-MS. [5]
Simson Pharma Limited	Not specified	Not explicitly stated	High quality, accompanied by a Certificate of Analysis.	Leading manufacturer and exporter.

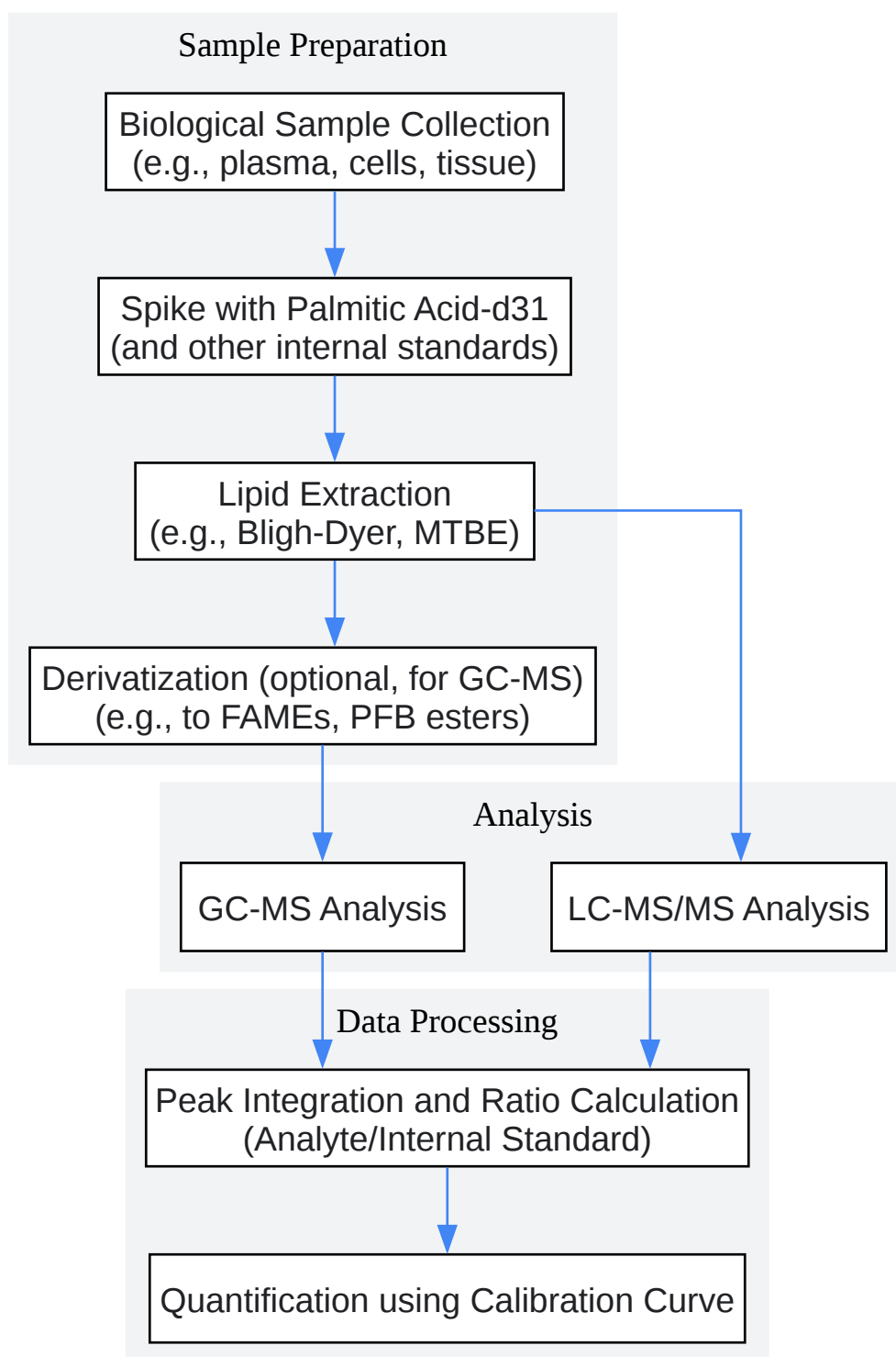
FB Reagents	Not specified	98% (>99% D available on request)	Not explicitly stated	Original manufacturer of deuterated lipids. [6]
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Experimental Protocols: Quantification of Fatty Acids using Palmitic Acid-d31 as an Internal Standard

Palmitic acid-d31 is most commonly employed as an internal standard in quantitative mass spectrometry for the precise measurement of endogenous palmitic acid and other fatty acids.[\[1\]](#) [\[2\]](#)[\[5\]](#) Its chemical identity to the analyte of interest, but distinct mass, allows for correction of sample loss during preparation and variations in instrument response.[\[7\]](#)

General Workflow for Lipidomics using Deuterated Standards

The use of deuterated standards is a cornerstone of accurate and reproducible lipidomics.[\[7\]](#) A generalized workflow involves the following key steps:



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Caption: A generalized experimental workflow for quantitative lipidomics using deuterated internal standards.

Detailed Methodology for GC-MS Analysis of Free Fatty Acids

This protocol is adapted from established methods for the analysis of free fatty acids in biological samples.^{[8][9]}

a. Materials and Reagents:

- **Palmitic acid-d31** internal standard solution (concentration to be optimized based on expected analyte levels).
- Solvents: Methanol, isooctane, acetonitrile (all high purity, HPLC or MS grade).
- Reagents for derivatization: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS, or pentafluorobenzyl bromide (PFBBR) and diisopropylethylamine (DIPEA).
- Hydrochloric acid (HCl).
- Anhydrous sodium sulfate.
- Nitrogen gas for drying.

b. Sample Preparation and Extraction:

- To your biological sample (e.g., 100 μ L of plasma or cell lysate), add a known amount of the **palmitic acid-d31** internal standard solution.
- Acidify the sample by adding HCl to a final concentration of approximately 0.1 N to ensure all fatty acids are in their free form.
- Extract the lipids by adding 2 volumes of a 2:1 (v/v) chloroform:methanol solution, followed by vortexing.
- Centrifuge to separate the phases and collect the lower organic layer.
- Repeat the extraction of the aqueous layer with 2 volumes of chloroform and pool the organic layers.

- Dry the pooled organic extract under a stream of nitrogen gas.

c. Derivatization (for GC-MS):

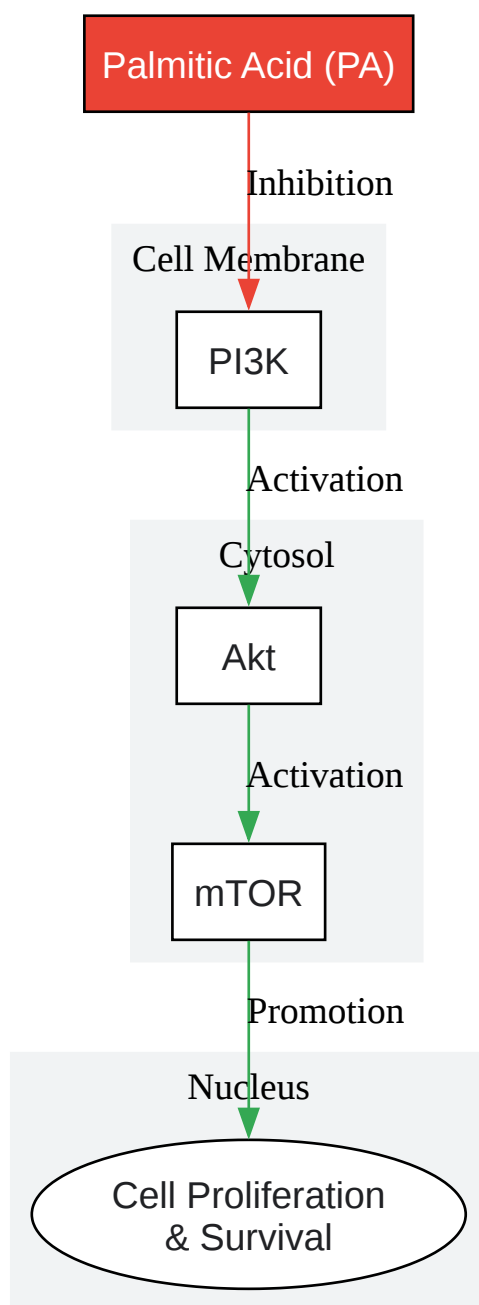
- For Fatty Acid Methyl Esters (FAMES): Re-dissolve the dried lipid extract in a solution of 2% (v/v) sulfuric acid in methanol and heat at 60°C for 1 hour. Add water and extract the FAMES with hexane.
- For Pentafluorobenzyl (PFB) Esters: To the dried lipid extract, add 20 µL of 10 mg/mL PFBBR in acetonitrile and 20 µL of 10 mg/mL DIPEA in acetonitrile. Heat at 60°C for 30 minutes. Dry the sample under nitrogen and reconstitute in isooctane for injection.

d. GC-MS Instrumental Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5MS).
 - Injection: Splitless injection at 250-280°C.
 - Oven Program: Start at a lower temperature (e.g., 80-100°C), hold for 1-2 minutes, then ramp at 10-20°C/min to a final temperature of 280-300°C and hold for 5-10 minutes.
- Mass Spectrometer (MS) Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for targeted quantification. Monitor characteristic ions for the derivatized palmitic acid and **palmitic acid-d31**.

Signaling Pathways Involving Palmitic Acid

Palmitic acid is not only a metabolic fuel and a structural component of membranes but also a signaling molecule implicated in various cellular processes and pathologies.^[1] For instance, in the context of cancer, palmitic acid can modulate key signaling pathways such as the PI3K/Akt pathway.^{[3][10][11]}



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Caption: A simplified diagram of the PI3K/Akt signaling pathway modulated by palmitic acid in some cancer cells.

Disclaimer: The experimental protocols and signaling pathway information provided are for educational and informational purposes only. Researchers should consult original research

articles and validate methods for their specific applications. The list of suppliers is not exhaustive and does not constitute an endorsement.

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